

Application Note: Green Synthesis of 2-Butoxyethyl Oleate

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

Cat. No.: S1511955

[Get Quote](#)

1. Introduction 2-Butoxyethyl oleate is an ester of oleic acid and 2-butoxyethanol, known commercially as ethyleneglycol monobutyl ether oleate [1]. It falls within the broader field of oleochemistry, which focuses on transforming renewable fats and oils into valuable chemical products [2]. This application note outlines its properties and proposes a green synthesis strategy aligned with the principles of sustainable chemistry, aiming to minimize environmental impact and enhance process safety for researchers and industrial developers.

2. Chemical & Physical Properties The following table summarizes the key physicochemical data available for 2-butoxyethyl oleate [1].

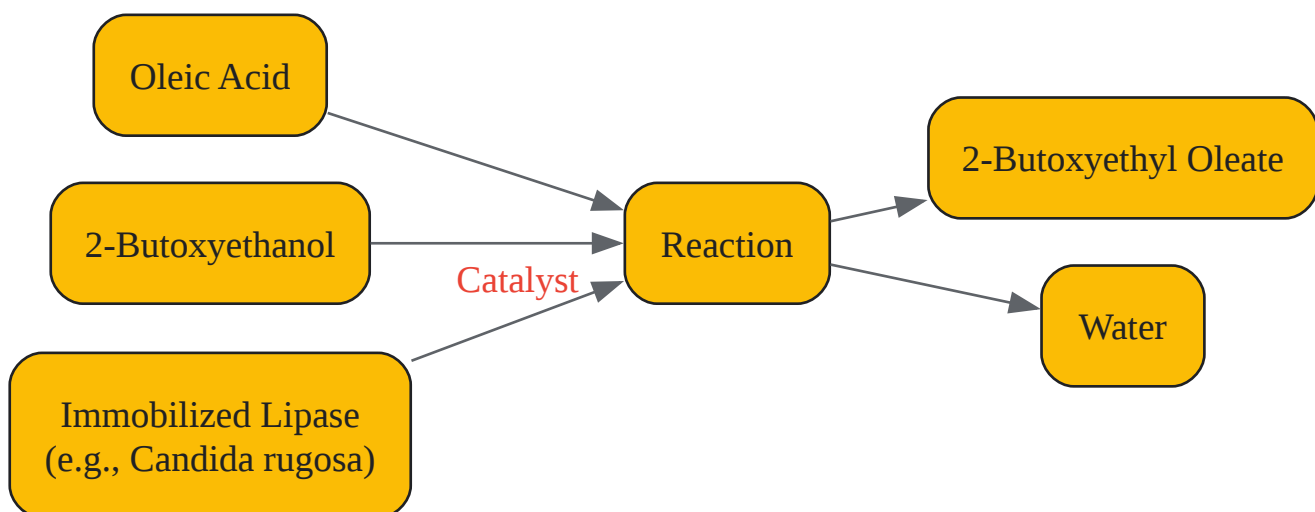
Property	Value / Description
CAS Number	109-39-7
Common Name	2-butoxyethyl oleate
Molecular Formula	C~24~H~46~O~3~
Molecular Weight	382.620 g/mol
Density	0.893 g/cm ³

Property	Value / Description
Boiling Point	462.5°C at 760 mmHg
Flash Point	168.5°C
Index of Refraction	n _{20/D} 1.455

3. Proposed Green Synthesis Pathways While a specific published protocol for **2-butoxyethyl oleate** is not available, synthetic routes can be inferred from general oleochemical practices. The primary reaction is the esterification of oleic acid with 2-butoxyethanol. The table below compares two potential catalytic approaches.

Method	Catalyst Type	Key Features	Challenges
Chemical Catalysis	Homogeneous acid (e.g., H ₂ SO ₄)	High activity, low cost	Corrosive, generates waste, requires purification
Enzymatic Catalysis	Immobilized Lipase (e.g., <i>Candida rugosa</i> , <i>Aspergillus oryzae</i>)	High selectivity, mild conditions, reusable catalyst, complies with Green Chemistry principles	Higher initial catalyst cost, slower reaction rate

The workflow for the preferred enzymatic pathway is outlined in the diagram below.



Click to download full resolution via product page

4. Detailed Experimental Protocol: Enzymatic Esterification

4.1. Green Chemistry Rationale: This protocol is designed around the enzymatic catalysis pathway, selected for its alignment with green chemistry principles. It avoids hazardous reagents, uses mild reaction conditions to save energy, and employs a reusable, selective catalyst to prevent waste [2].

4.2. Materials & Equipment

- **Reactants:** Oleic acid (technical grade, $\geq 90\%$), 2-Butoxyethanol.
- **Catalyst:** Immobilized lipase (e.g., *Candida rugosa* lipase on methacrylate resin [2]).
- **Equipment:** Round-bottom flask (250 mL), magnetic stirrer with hotplate, water condenser, thermostatic bath, syringe for sampling, thin-layer chromatography (TLC) setup or gas chromatography (GC) for reaction monitoring.

4.3. Step-by-Step Procedure

- **Reaction Setup:** Charge 50 mmol of oleic acid and 55 mmol of 2-butoxyethanol into the 250 mL round-bottom flask.
- **Catalyst Addition:** Add 0.2-0.5% by weight (relative to total reactants) of the immobilized lipase catalyst [2].
- **Initiating Reaction:** Assemble the reactor with a condenser and place it in a thermostatic bath. Stir the reaction mixture continuously at a moderate speed (300-400 rpm) and maintain a temperature of 50-60°C [2].
- **Reaction Monitoring:** Monitor the reaction progress by TLC or GC. The reaction may take 8-12 hours to reach high conversion ($>95\%$) [2].
- **Product Isolation:** Once the reaction is complete, separate the catalyst by simple filtration. The catalyst can be washed with a mild solvent (e.g., hexane) and dried for reuse.
- **Purification:** To isolate the pure product, first wash the crude mixture with water to remove excess 2-butoxyethanol. Subsequently, purify the organic layer by short-path distillation under reduced pressure to collect the desired **2-butoxyethyl oleate**.

4.4. Analysis & Characterization

- **Conversion/Yield:** Analyze by GC or GC-MS to determine conversion and yield.
- **Structural Confirmation:** Confirm the product structure using Fourier-Transform Infrared Spectroscopy (FTIR) to observe the ester carbonyl stretch ($\sim 1740\text{ cm}^{-1}$) and Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C).

5. Troubleshooting & Best Practices

Issue	Potential Cause	Suggested Solution
Low Conversion	Low enzyme activity, incorrect temperature	Verify enzyme storage conditions. Ensure reaction temperature is within 50-60°C.
Slow Reaction Rate	Insufficient mixing or catalyst deactivation	Increase stirring speed. Test catalyst activity with a reference reaction.
Difficult Purification	Water formation or side products	Ensure effective phase separation during washing. Optimize distillation temperature and pressure.

6. Conclusion This application note consolidates available data on **2-butoxyethyl oleate** and proposes a sustainable synthesis method. The enzymatic esterification pathway offers a greener alternative to conventional acid catalysis. Future work should focus on optimizing reaction parameters (solvent-free conditions, mole ratio, catalyst loading) and scaling up the process for industrial application.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. - 2 | CAS#:109-39-7 | Chemsrce butoxyethyl oleate [chemsrc.com]
2. The chemistry of oleates and related compounds in the... [pubs.rsc.org]

To cite this document: Smolecule. [Application Note: Green Synthesis of 2-Butoxyethyl Oleate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1511955#green-chemistry-synthesis-2-butoxyethyl-oleate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com